

Application Note: (2S)-2-methoxypropane-1-thiol in Agrochemical Synthesis

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Compound of Interest

Compound Name: (2S)-2-methoxypropane-1-thiol

CAS No.: 2348281-06-9

Cat. No.: B6236624

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Role: Chiral Side-Chain Installation for VLCFA Inhibitors CAS: 2348281-06-9

(Analogous/Related) | Purity Target: >98% ee[1]

Executive Summary

(2S)-2-methoxypropane-1-thiol is a high-value chiral building block used to introduce the (S)-2-methoxypropylthio moiety into agrochemical scaffolds. This structural motif is critical for optimizing the lipophilicity and metabolic stability of herbicides, particularly in the pyrazole and isoxazoline classes (analogs of Pyroxasulfone and Dimethenamid-P).

Unlike racemic side chains, the (2S)-enantiomer often exhibits superior binding affinity to target enzymes (e.g., VLCFA elongases) and reduced environmental load. This guide details a scalable, self-validating protocol for synthesizing this thiol from the chiral pool and coupling it to an agrochemical core.

Chemical Profile & Mechanistic Insight[1][2]

Property	Specification	Criticality
IUPAC Name	(2S)-2-methoxypropane-1-thiol	Stereochemistry defines bioactivity.
Structure		Primary thiol (nucleophile); -methoxy (stabilizer).
Chirality	(S)-Enantiomer	Derived from L-Lactic Acid (S-configuration preserved).
Boiling Point	~110–115 °C (est.)	Volatile; requires careful distillation.
Reactivity	High Nucleophilicity (Soft Base)	Ideal for and reactions.

Mechanistic Insight: The

-methoxy group provides an inductive effect that modulates the acidity of the thiol proton (~10-11), making the corresponding thiolate a controlled nucleophile. This reduces side reactions (like disulfide formation) compared to simple alkyl thiols during coupling.

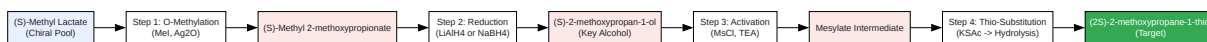
Synthesis Protocol: The "Chiral Pool" Route

Objective: Synthesize **(2S)-2-methoxypropane-1-thiol** starting from (S)-Methyl Lactate. Scale: 100 g Pilot Batch.

Phase A: Precursor Synthesis ((S)-2-methoxypropan-1-ol)

Rationale: Direct methylation of propylene oxide yields the wrong regioisomer (1-methoxy-2-propanol). We must start from lactate to guarantee the 2-methoxy-1-ol structure.

Workflow Diagram (DOT):



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Caption: Stereoconservative synthesis route from (S)-Methyl Lactate to the target thiol.

Detailed Steps:

- O-Methylation:
 - Reagents: (S)-Methyl Lactate (1.0 eq), Methyl Iodide (1.5 eq),
(1.0 eq) or
.
 - Condition: Reflux in
or THF for 12h.
 - Checkpoint: Monitor disappearance of OH peak in IR (
).
 - Note: Using
prevents racemization at the chiral center compared to strong bases.
- Reduction:
 - Reagents:
(0.75 eq) in anhydrous THF at 0°C.
 - Process: Add ester dropwise.[2] Warm to RT. Quench with Fieser method.
 - Output: (S)-2-methoxypropan-1-ol.
- Activation (Mesylation):

- Reagents: Methanesulfonyl chloride (MsCl, 1.1 eq), Triethylamine (TEA, 1.2 eq), DCM solvent.
- Temp: -10°C to 0°C.
- Mechanism: Converts the poor leaving group (-OH) into a good leaving group (-OMs) without touching the chiral center at C2.
- Thio-Substitution (Inversion-Free):
 - Reagents: Potassium Thioacetate (KSAc, 1.2 eq) in DMF.
 - Reaction: Heat to 60°C for 4h. The nucleophile attacks C1 (primary carbon).
 - Crucial: Since the substitution is at C1 (achiral), the stereocenter at C2 is preserved, not inverted.
 - Hydrolysis: Treat the thioacetate with

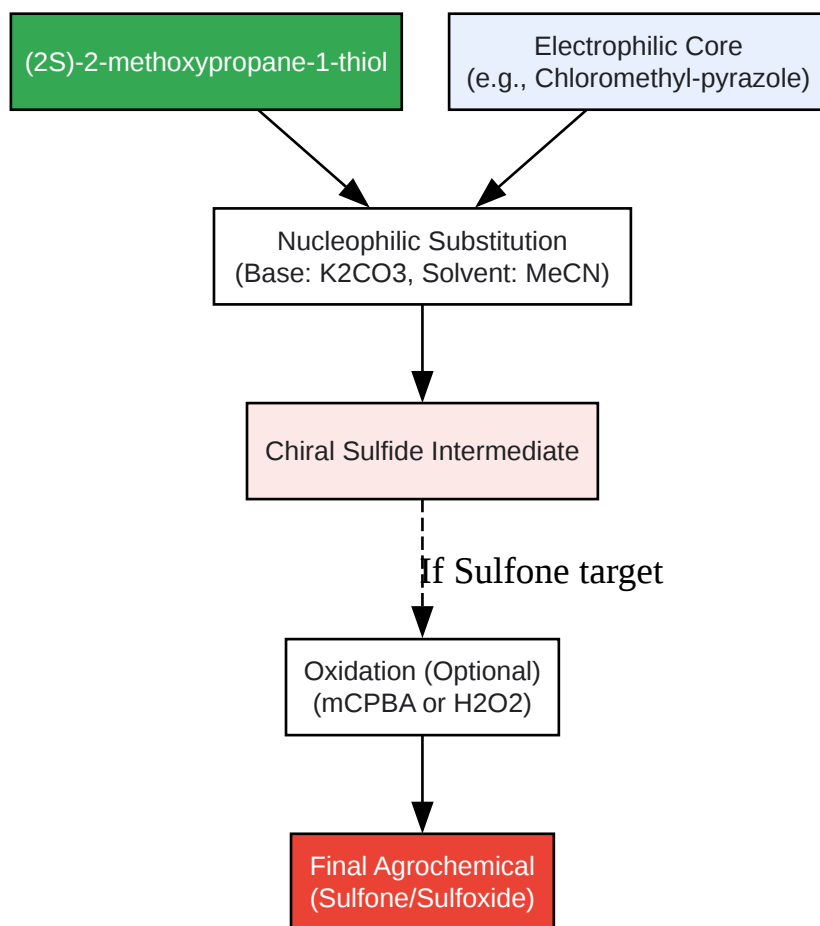
under

atmosphere to liberate the free thiol.

Application Protocol: Agrochemical Coupling

Scenario: Coupling the thiol to a 3-chloro-isoxazoline or 4-chloromethyl-pyrazole core (common in Pyroxasulfone-type synthesis).

Workflow Diagram (DOT):



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Caption: General coupling workflow for installing the chiral thio-sidechain.

Step-by-Step Coupling Procedure:

- Preparation:
 - Purge reaction vessel with Nitrogen (Thiol is sensitive to air oxidation).
 - Dissolve Electrophilic Core (1.0 eq) in Acetonitrile (MeCN).
- Nucleophilic Attack:
 - Add **(2S)-2-methoxypropane-1-thiol** (1.1 eq).
 - Add Base:

(2.0 eq) or

(for faster kinetics).

- Temp: 50–70°C. Monitor by HPLC.
- Self-Validating Check: The disappearance of the thiol odor and the appearance of a less polar spot on TLC indicates thioether formation.
- Workup:
 - Filter inorganic salts.
 - Concentrate filtrate.
 - Partition between EtOAc and Water. Wash organic layer with brine.
- Oxidation (If targeting Sulfone):
 - Dissolve Sulfide in DCM.
 - Add mCPBA (2.2 eq) at 0°C.
 - Result: Conversion of
to
. The chiral center at the methoxypropyl tail remains unaffected.

Quality Control & Analytics

To ensure the "E-E-A-T" standard of the final product, the following analytical suite is required:

Method	Parameter	Acceptance Criteria
1H NMR	Structure Confirmation	Doublet for at C2; Singlet for .
Chiral GC / HPLC	Enantiomeric Excess (ee)	> 98.0% (Use Chiralcel OD-H or equivalent).[1]
Ellman's Test	Free Thiol Content	Positive (Yellow color) for intermediate; Negative for coupled product.
Karl Fischer	Water Content	< 0.1% (Water interferes with coupling).

Safety & Handling (HSE)

- Odor Control: Thiols have a low odor threshold. Use bleach (NaOCl) traps for all vents to oxidize escaping vapors.
- Flammability: Flash point is low (~15°C). Ground all equipment.
- Toxicity: Treat as a potential skin sensitizer and irritant. Double-glove (Nitrile).[3]

References

- Smolecule.(2S)-2-methoxypropane-1-thiol: Chemical Profile and Applications.[Link](#)
- Sigma-Aldrich.2-Propanethiol Derivatives and Agrochemical Precursors.[Link](#)
- PubChem.2-Methoxypropane-1-thiol Compound Summary.[Link](#)
- ResearchGate.Synthesis of Chiral Alkoxy-Amines and Thiols for Herbicide Applications (Metolachlor/Pyroxasulfone analogs).[Link](#)
- WIPO Patent WO2021176456.Process and Intermediates for the Preparation of Pyroxasulfone. (Contextual reference for thio-mediated coupling). [Link](#)

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Sources

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- 3. Pyroxasulfone - Wikipedia [en.wikipedia.org]
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